

# 9,10-Bis(chloromethyl)anthracene CAS number 10387-13-0

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## Compound of Interest

Compound Name: 9,10-Bis(chloromethyl)anthracene

Cat. No.: B083949

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An In-depth Technical Guide to **9,10-Bis(chloromethyl)anthracene**

CAS Number: 10387-13-0

## Introduction

**9,10-Bis(chloromethyl)anthracene** is a disubstituted anthracene derivative recognized for its utility as a highly reactive organic synthesis intermediate.<sup>[1]</sup> Its rigid, fluorescent anthracene core makes it a valuable building block for creating advanced materials and chemical probes. This document provides a comprehensive technical overview of its properties, synthesis, and applications, intended for researchers in chemistry, materials science, and drug development. The primary applications include its use as a precursor for fluorescent and luminescent agents, a cross-linking agent, and an intermediate for various anthracene derivatives.<sup>[2][3]</sup>

## Chemical and Physical Properties

**9,10-Bis(chloromethyl)anthracene** is a yellow, powdered solid at room temperature.<sup>[3]</sup> It is known to be a skin irritant and can cause acute sensitization, necessitating careful handling.<sup>[4]</sup> The compound is generally stable under normal conditions but should be protected from light and moisture.<sup>[3][5]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	10387-13-0	<a href="#">[3]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>16</sub> H <sub>12</sub> Cl <sub>2</sub>	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	275.18 g/mol	<a href="#">[8]</a>
Appearance	Yellow powder to crystal	<a href="#">[3]</a> <a href="#">[9]</a>
Solubility	Soluble in DMSO or hot toluene. <a href="#">[3]</a> Insoluble in water. <a href="#">[10]</a>	AdipoGen <a href="#">[3]</a> , ChemicalBook <a href="#">[10]</a>
Stability	Stable for at least 2 years when stored at room temperature, protected from light and moisture.	AdipoGen <a href="#">[3]</a>
Purity	>97.0% (GC)	TCI <a href="#">[9]</a>

## Synthesis and Experimental Protocols

The synthesis of **9,10-Bis(chloromethyl)anthracene** is most commonly achieved through the chloromethylation of anthracene. Several methods have been patented, with variations in reagents, solvents, and catalysts.

### Synthesis via Phase Transfer Catalysis

A modern and efficient method involves the use of a phase transfer catalyst, which facilitates the reaction between reagents in different phases.[\[2\]](#)[\[11\]](#)

- Reaction Scheme: Anthracene + 1,3,5-Trioxane --(HCl, Acetic Acid, Phase Transfer Catalyst)--> **9,10-Bis(chloromethyl)anthracene**
- Experimental Protocol:
  - Reagents: Anthracene, 1,3,5-trioxane, hexadecyltrimethylammonium bromide (phase transfer catalyst), hydrochloric acid (37%), and acetic acid are used as received from commercial suppliers.[\[2\]](#)[\[11\]](#)

- Procedure: a. Solid reagents (anthracene, 1,3,5-trioxane, and the catalyst) are placed in a round-bottom flask.[2][11] b. Hydrochloric acid is added, followed by acetic acid, at room temperature with vigorous stirring (e.g., 1500 rpm).[2] c. The mixture is heated to the desired reaction temperature for a specific period. The reaction mixture typically becomes a yellow, powdery slurry.[2] d. After the reaction time, the flask's contents are filtered to collect the yellow precipitate.[2] e. The solid is washed thoroughly with water to remove residual trioxane, catalyst, and acids.[2] f. A final wash with ethanol is performed to remove water.[2] g. The product is dried in an oven (e.g., at 70°C for 2 hours) to yield the final product.[2]
- Characterization: The synthesized compound can be characterized by proton nuclear magnetic resonance (<sup>1</sup>H-NMR) spectroscopy.[2]

## Synthesis using Dioxane and Concentrated HCl

Another patented method avoids the need to bubble hydrogen chloride gas, reducing equipment corrosion.[1]

- Reaction Scheme: Anthracene + Paraformaldehyde --(Saturated solution of HCl in Dioxane)--> **9,10-Bis(chloromethyl)anthracene**
- Experimental Protocol:
  - Reagents: Anthracene, paraformaldehyde (or 1,3,5-trioxane), dioxane, and concentrated hydrochloric acid.[1]
  - Procedure: a. A saturated solution of dioxane and concentrated hydrochloric acid is added to a reaction vessel.[1] b. Anthracene and paraformaldehyde are added at once.[1] c. The mixture is stirred and heated to a gentle reflux.[1] d. The reaction is maintained at reflux for 3-5 hours, after which heating is stopped, but stirring continues for another 10-15 hours.[1] e. Post-reaction, the product is isolated by washing, filtration, drying, and recrystallization.[1]

## Reactivity and Applications

The chloromethyl groups at the 9 and 10 positions are highly reactive, making this compound an excellent intermediate for further functionalization through nucleophilic substitution

reactions.[2][4]

- **Building Block for Fluorescent Agents:** It serves as a key precursor in the synthesis of fluorescent and luminescent materials. The anthracene core is an excellent fluorophore.[2][3]
- **Materials Science:** It has been used as a cross-linking agent to incorporate the 9,10-anthracenyldiene chromophore into polystyrene chains.[3]
- **Drug Development:** While not a therapeutic agent itself, it is used in applications such as drug carriers.[2][12] Its rigid structure can serve as a scaffold for building more complex molecules.
- **Intermediate for Derivatives:** It is a versatile intermediate for preparing a wide range of meso-disubstituted anthracene derivatives, including diols, diamines, and dithiols.[4] For example, it can be converted to 9,10-anthracenedimethanol through its diacetate derivative.[4]

## Safety and Handling

**9,10-Bis(chloromethyl)anthracene** is a hazardous chemical that requires careful handling in a well-ventilated area.

Table 2: GHS Hazard Information

Hazard Statement	Code	Description
Acute Toxicity, Oral (Warning)	H302	Harmful if swallowed
Skin Corrosion/Irritation (Danger)	H314	Causes severe skin burns and eye damage
Hazardous to the aquatic environment, long-term hazard	H413	May cause long lasting harmful effects to aquatic life

Source: PubChem[7]

Handling Precautions:

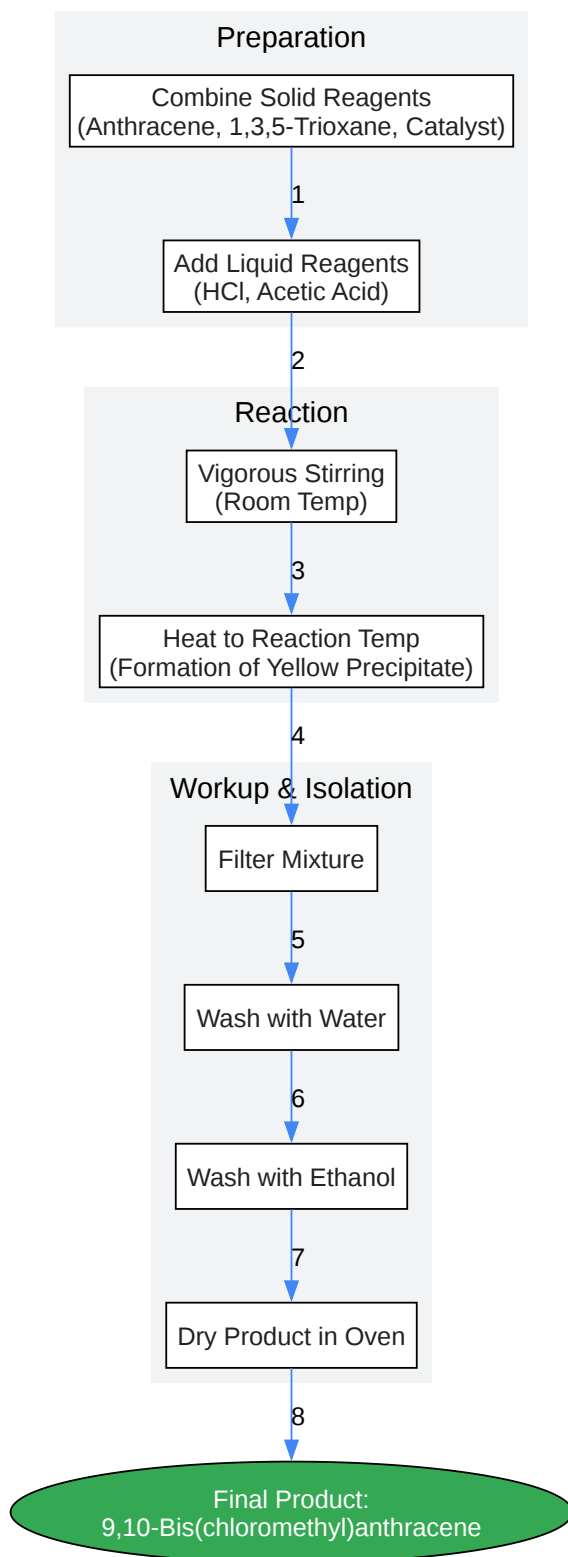
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[5\]](#)
- Ventilation: Ensure adequate ventilation. Do not breathe dust.[\[5\]](#)[\[9\]](#)
- In case of contact:
  - Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[\[5\]](#)
  - Eyes: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[13\]](#)
  - Ingestion: Rinse mouth. Do NOT induce vomiting.[\[9\]](#)
  - Inhalation: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.[\[9\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials like strong oxidizing agents and strong bases.[\[5\]](#)

## Visualized Workflows and Pathways

### General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **9,10-Bis(chloromethyl)anthracene** based on the phase transfer catalysis method.

## General Synthesis Workflow

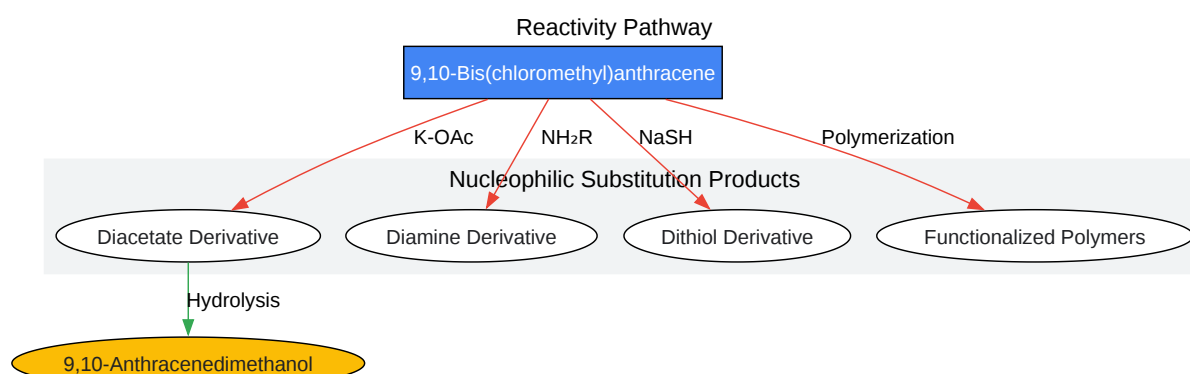


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Caption: General workflow for the synthesis of **9,10-Bis(chloromethyl)anthracene**.

## Reactivity and Derivatization Pathway

This diagram shows the central role of **9,10-Bis(chloromethyl)anthracene** as an intermediate in creating various functionalized anthracene derivatives.



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Caption: Reactivity of **9,10-Bis(chloromethyl)anthracene** leading to derivatives.

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